

# Technical Guide on the Safety Profile of DBCO-PEG6-NH-Boc

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## Compound of Interest

Compound Name: DBCO-PEG6-NH-Boc

Cat. No.: B8216498

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Disclaimer: A specific Safety Data Sheet (SDS) for **DBCO-PEG6-NH-Boc** was not publicly available at the time of this writing. The following information is a synthesis of data from product pages for **DBCO-PEG6-NH-Boc** and safety information for structurally related compounds, supplemented with general laboratory safety protocols. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should not be considered a substitute for a manufacturer-provided SDS.

## Introduction

**DBCO-PEG6-NH-Boc** is a bifunctional linker molecule commonly used in bioconjugation and drug delivery research.<sup>[1][2]</sup> It features a dibenzocyclooctyne (DBCO) group for copper-free click chemistry, a hexaethylene glycol (PEG6) spacer to enhance hydrophilicity, and a Boc-protected amine for further functionalization.<sup>[1][2]</sup> Understanding the safety profile of this reagent is crucial for its proper handling and use in a laboratory setting. While a specific Safety Data Sheet (SDS) is not readily available, an analysis of its constituent parts and data from similar molecules can provide guidance on its safe handling. A related compound, DBCO-PEG6-NHS ester, is classified as not a hazardous substance or mixture.<sup>[3]</sup>

## Physical and Chemical Properties

The following tables summarize the available quantitative data for **DBCO-PEG6-NH-Boc**.

Table 1: Chemical Identity and Physical Properties

Property	Value	Source
Chemical Name	DBCO-PEG6-NH-Boc	
Molecular Formula	C38H53N3O10	
Molecular Weight	711.9 g/mol	
CAS Number	2828433-65-2	
Purity	>96% - 98%	
Appearance	Not specified; related compounds are yellow to orange oil	

Table 2: Solubility and Storage

Property	Information	Source
Solubility	DMSO, DCM, DMF	
Storage Condition	-20°C	
Shipping	Ambient Temperature	

## Hazard Identification and Handling Precautions

While a specific hazard classification for **DBCO-PEG6-NH-Boc** is unavailable, general safe laboratory practices should be followed. For a related compound, DBCO-PEG6-NHS ester, no specific hazards are listed. However, it is prudent to handle all chemical reagents with care.

### General Handling Precautions:

- Avoid contact with skin and eyes.
- Avoid inhalation of dust or aerosols.
- Work in a well-ventilated area.

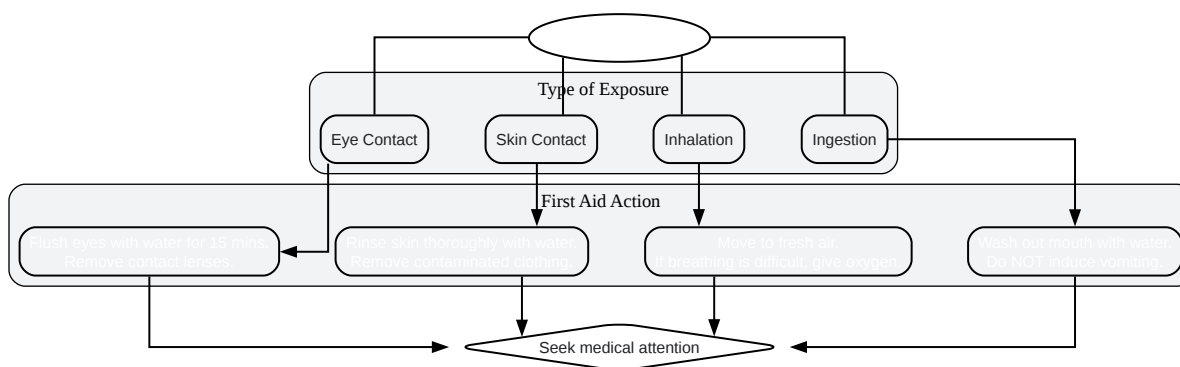
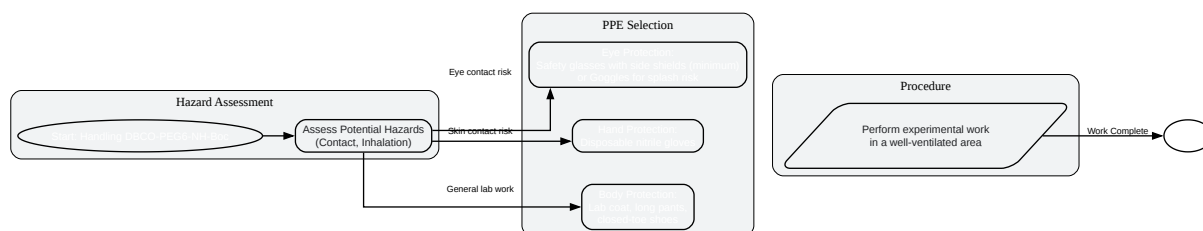
- Wear appropriate personal protective equipment (PPE).

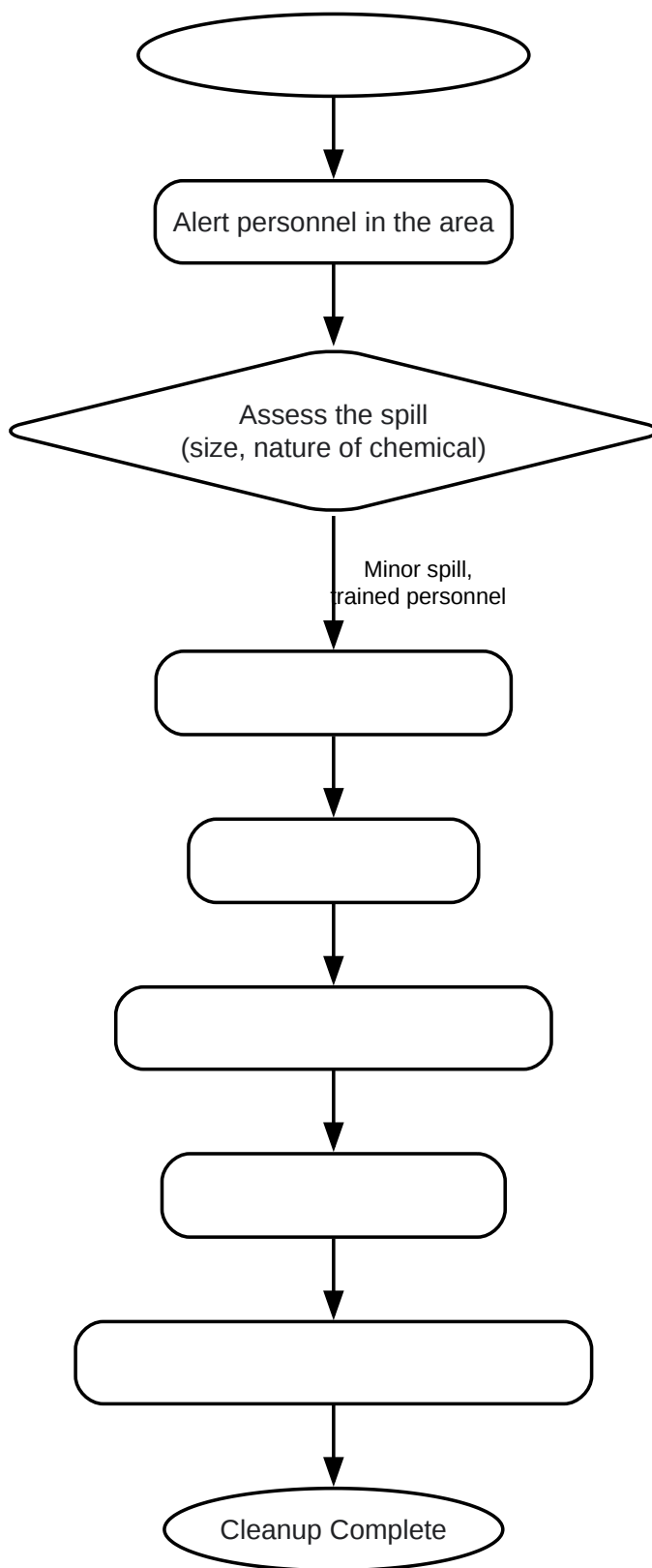
## Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented in a formal SDS for **DBCO-PEG6-NH-Boc** are not available in the public domain. Such studies are typically conducted by the manufacturer and are often proprietary.

## Personal Protective Equipment (PPE)

The minimum recommended PPE when handling chemical reagents in a laboratory setting includes a lab coat, protective eyewear, long pants, and closed-toe shoes. The following diagram illustrates a typical PPE selection workflow.





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## References

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